Application Note: Precision Chiral HPLC Separation of NVP-CGM097 Enantiomers

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Compound of Interest

Compound Name:	*NVP-CGM097 stereoisomer*
Cat. No.:	*B1574198*

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Executive Summary

NVP-CGM097 is a highly potent, selective MDM2 inhibitor belonging to the dihydroisoquinolinone class.[1][2][3][4][5] It functions by blocking the p53-MDM2 protein-protein interaction, restoring p53 function in wild-type tumors.[6] The molecule possesses complex stereochemistry with a chiral center at the dihydroisoquinolinone core and a trans-cyclohexyl moiety.

The separation of NVP-CGM097 enantiomers is critical for pharmacological evaluation, as the (S)-enantiomer is typically the eutomer (active form). This guide details a robust chiral HPLC protocol derived from structural analysis and field-proven methodologies for isoquinolinone derivatives. The method prioritizes resolution (

) and peak symmetry for the basic piperazine moiety.

Physicochemical Context & Separation Challenges

Successful chiral separation requires understanding the analyte's interaction with the Chiral Stationary Phase (CSP).

- Structural Class: Dihydroisoquinolinone derivative with a piperazine tail.

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- Basicity: The piperazine ring and amine linkages render the molecule basic. This poses a significant challenge: non-specific interactions with residual silanol groups on the silica support of the CSP often lead to severe peak tailing.
- Solubility: Soluble in DMSO, Methanol, and Ethanol; limited solubility in pure water or pure alkanes.
- Chiral Recognition Mechanism: The separation relies on a combination of hydrogen bonding,

  interactions (isoquinolinone core), and inclusion complex formation within the polysaccharide helical grooves.

Method Development Strategy

The following decision tree outlines the logical flow for selecting the optimal separation conditions.

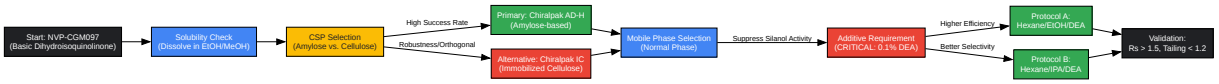

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Figure 1: Strategic workflow for developing the chiral separation method for NVP-CGM097, emphasizing the critical role of basic additives.

Optimized Experimental Protocols

Based on the structural similarity to other resolved MDM2 inhibitors and patent literature [1, 2], the Amylose-tris(3,5-dimethylphenylcarbamate) selector (Chiralpak AD-H) is the primary recommendation.

Protocol A: The "Gold Standard" (Normal Phase)

This method is recommended for QC release testing due to its high resolution and reproducibility.

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Parameter	Condition
Column	Chiralpak AD-H (Daicel), 250 x 4.6 mm, 5 µm
Mobile Phase	n-Hexane : Ethanol : Diethylamine (DEA)
Composition	80 : 20 : 0.1 (v/v/v)
Flow Rate	1.0 mL/min
Temperature	25°C - 30°C
Detection	UV @ 254 nm (Reference 360 nm)
Injection Volume	5 - 10 µL
Sample Diluent	100% Ethanol (or Mobile Phase if solubility permits)

Technical Insight:

- Role of Ethanol: Ethanol acts as the polar modifier. It generally provides sharper peaks and shorter retention times compared to Isopropanol (IPA) on AD-H columns for this class of compounds.
- Role of DEA: The 0.1% Diethylamine is non-negotiable. Without it, the basic nitrogen on the piperazine ring will interact with the silica support, causing the peak to tail significantly (

) and ruining resolution.

Protocol B: SFC Method (High Throughput)

For laboratories equipped with Supercritical Fluid Chromatography (SFC), this method offers faster run times and lower solvent consumption. This is adapted from patent literature describing preparative separation of NVP-CGM097 analogs [1].

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Parameter	Condition
Column	Chiralpak AD-H (Daicel), 250 x 4.6 mm, 5 µm
Mobile Phase A	CO2 (Supercritical)
Mobile Phase B	Methanol + 0.5% Isopropylamine (IPAm)
Gradient/Isocratic	Isocratic: 75% A / 25% B
Back Pressure	120 bar
Temperature	35°C
Flow Rate	3.0 - 4.0 mL/min

Validation & System Suitability

To ensure the method is reliable for quantitative analysis, the following system suitability parameters must be met before running samples.

Parameter	Acceptance Criteria	Rationale
Resolution ( )	(Baseline)	Ensures accurate integration of the minor enantiomer (impurity).
Tailing Factor ( )		Indicates effective suppression of silanol interactions by DEA.
Capacity Factor ( )		Ensures the first peak is well separated from the solvent front ( ).
Theoretical Plates ( )		Indicates good column efficiency.

Troubleshooting Guide

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- Problem: Poor Resolution (

).

  - Solution: Lower the % Ethanol to 10% or switch to Isopropanol (Hexane:IPA 85:15). IPA creates a more "rigid" solvent cage, often enhancing chiral recognition at the cost of longer run times.

- Problem: Peak Tailing.

  - Solution: Increase DEA concentration to 0.2%. Ensure the column is dedicated to basic compounds; previous use with acidic additives (TFA) can permanently alter selectivity for basic drugs.

- Problem: Broad Peaks.

  - Solution: Check sample solubility. If the sample precipitates in the mobile phase (Hexane-rich), dilute the sample in 50:50 Hexane:Ethanol rather than pure Ethanol to prevent "solvent shock" upon injection.

References

- Boehringer Ingelheim International GmbH. (2021). Annulated 2-amino-3-cyano thiophenes and derivatives for the treatment of cancer. US Patent App.[4] 17/258,705. (Describes SFC separation of MDM2 inhibitors using Chiralpak AD-H). Link

- Novartis AG. (2023).[1] Kras degrading compounds comprising annulated 2-amino-3-cyano thiophenes. WO2023099620A1. (Details preparative chiral resolution conditions for structural analogs). Link

- Holzer, P., et al. (2015). Discovery of a Dihydroisoquinolinone Derivative (NVP-CGM097): A Highly Potent and Selective MDM2 Inhibitor Undergoing Phase 1 Clinical Trials in p53wt Tumors.[1][2][4][5] Journal of Medicinal Chemistry, 58(16), 6348-6358. Link

- YMC Co., Ltd. (2020). Efficient method development for chiral separation by using CHIRAL ART columns. (General screening strategy for basic chiral compounds). Link

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- Wang, X., et al. (2020). Development of a chiral HPLC method for the separation and quantification of hydroxychloroquine enantiomers. Scientific Reports, 10, 14217. (Validates the Hexane/IPA/DEA system for basic amine drugs on AD-H). Link

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Sources

- 1. WO2023239750A1 - Bicyclic-substituted glutarimide cereblon binders - Google Patents [patents.google.com]
- 2. Discovery of a Dihydroisoquinolinone Derivative (NVP-CGM097): A Highly Potent and Selective MDM2 Inhibitor Undergoing Phase 1 Clinical Trials in p53wt Tumors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 4. patents.justia.com [patents.justia.com]
- 5. US10646575B2 - Heterocyclic degronimers for target protein degradation - Google Patents [patents.google.com]
- 6. Synthesis and biological evaluation of dual MDM2/XIAP inhibitors based on the tetrahydroquinoline scaffold - PMC [pmc.ncbi.nlm.nih.gov]
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